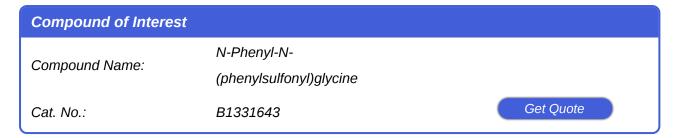


# N-Phenyl-N-(phenylsulfonyl)glycine: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the core properties of **N-Phenyl-N-** (**phenylsulfonyl)glycine**, a molecule of interest in chemical and pharmaceutical research. Due to the limited availability of public data on this specific compound, this document focuses on its fundamental chemical characteristics. Information regarding detailed experimental protocols and biological activity for this exact molecule is not readily available in the reviewed scientific literature.

# **Core Chemical Properties**

**N-Phenyl-N-(phenylsulfonyl)glycine**, also known by its synonyms such as 2-(N-phenylbenzenesulfonamido)acetic acid and N-benzenesulfonyl-N-phenylglycine, is a solid compound with the chemical formula C14H13NO4S.[1] The following table summarizes its key quantitative data.

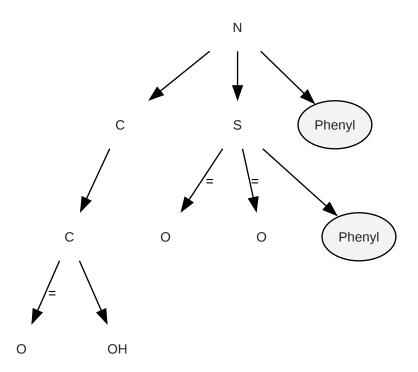


Property	Value	Reference
Molecular Formula	C14H13NO4S	[1]
Molecular Weight	291.3223 g/mol	[1]
Purity	97%	[1]
Appearance	Solid	[1]
CAS Number	59724-82-2	[1]

Synonyms: Glycine, N-phenyl-N-(phenylsulfonyl)-; 2-(N-phenylbenzenesulfonamido)acetic acid; (Benzenesulfonyl-phenyl-amino)-acetic acid; N-benzenesulfonyl-N-phenylglycine; (Benzenesulfonylphenylamino)acetic acid; 2-[(phenylsulfonyl)anilino]acetic acid; 2-(N-phenylphenylsulfonamido)acetic acid; 2-[N-(benzenesulfonyl)anilino]acetic acid; [N-phenyl-N-phenylsulfonyl)amino]acetic acid.[1]

### **Chemical Structure**

The structure of **N-Phenyl-N-(phenylsulfonyl)glycine** is characterized by a glycine core with both a phenyl and a phenylsulfonyl group attached to the nitrogen atom.





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Chemical structure of N-Phenyl-N-(phenylsulfonyl)glycine.

## **Experimental Protocols**

Detailed experimental protocols for the synthesis of **N-Phenyl-N-(phenylsulfonyl)glycine** are not readily available in the public domain. However, the synthesis of related N-substituted glycine derivatives often involves the reaction of a substituted aniline with a haloacetic acid derivative, followed by further modification. For example, the synthesis of N-phenylglycine can be achieved by heating chloroacetic acid with aniline in water.

### **Biological Activity and Signaling Pathways**

There is currently no specific information available in the scientific literature regarding the biological activity or the associated signaling pathways of **N-Phenyl-N-** (phenylsulfonyl)glycine.

Research on structurally related compounds, such as N-(4-substituted phenyl)glycine derivatives, has indicated potential anti-inflammatory properties.[2] Glycine itself is a key neurotransmitter and has been shown to be involved in various signaling pathways, including the Hedgehog and MAPK signaling pathways. Furthermore, glycine acts as a co-agonist at NMDA receptors, playing a role in both excitatory and inhibitory neurochemical transmission.[3] It's plausible that **N-Phenyl-N-(phenylsulfonyl)glycine** could be investigated for similar activities, but dedicated studies are required to confirm this.

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